

A Comparative Analysis of Primary Phenolic Antioxidants: Irganox 1076 vs. Irganox 1010

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Compound of Interest

Compound Name:	Octadecyl 3-(3,5-di-tert-butyl-4-hydroxyphenyl)propionate
Cat. No.:	B107695

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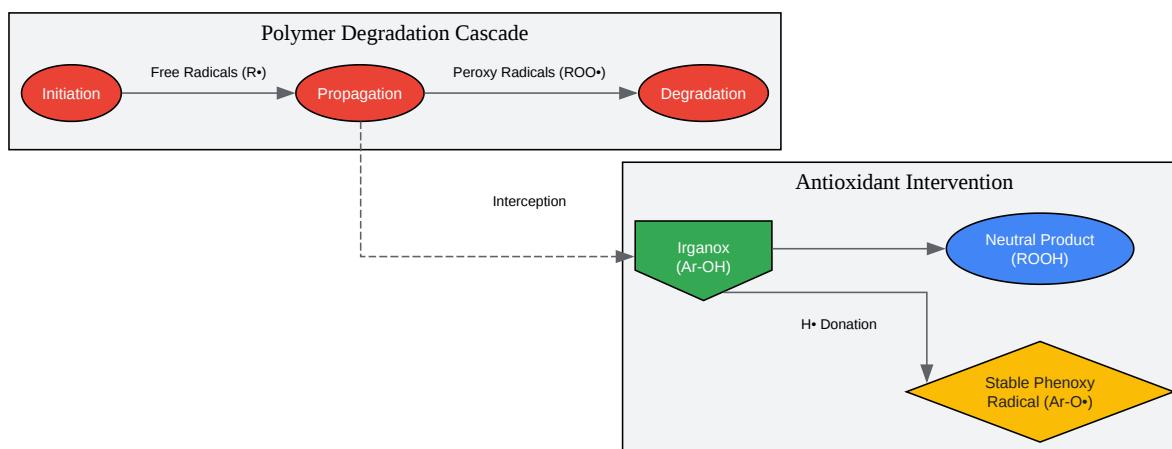
In the realm of polymer stabilization, the selection of an appropriate antioxidant is paramount to ensuring product integrity and longevity. Among the class of primary phenolic antioxidants, Irganox 1076 and Irganox 1010 stand out as industry workhorses. This guide provides an in-depth, objective comparison of their performance, supported by experimental data and methodologies, to aid researchers and professionals in making informed decisions for their specific applications.

Molecular Architecture and Mechanism of Action

Both Irganox 1076 and Irganox 1010 are sterically hindered phenolic antioxidants that protect organic substrates against thermo-oxidative degradation.^{[1][2]} Their primary function is to interrupt the free-radical chain reactions that lead to polymer degradation. This is achieved through the donation of a hydrogen atom from the phenolic hydroxyl group to a peroxy radical, thereby neutralizing it and forming a stable phenoxy radical that does not propagate the degradation chain.^[3]

The key difference lies in their molecular structure. Irganox 1076, chemically known as Octadecyl-3-(3,5-di-tert-butyl-4-hydroxyphenyl)-propionate, is a monofunctional phenolic antioxidant.^[4] In contrast, Irganox 1010, or Pentaerythritol tetrakis(3-(3,5-di-tert-butyl-4-hydroxyphenyl)propionate), is a tetrafunctional antioxidant, meaning it possesses four of the same active phenolic groups on a single molecule.^{[5][6]} This structural distinction is the primary

determinant of their differing performance characteristics. Theoretically, Irganox 1010 offers a higher concentration of active antioxidant moieties per unit weight, suggesting greater efficiency.[3]



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Caption: General mechanism of sterically hindered phenolic antioxidants.

Head-to-Head Performance Evaluation

To objectively compare the efficacy of Irganox 1076 and Irganox 1010, a series of standardized tests are typically employed. These tests simulate the stresses that polymers undergo during processing and end-use, allowing for a quantitative assessment of antioxidant performance.

Thermal Stability: Oxidative Induction Time (OIT)

The Oxidative Induction Time (OIT) is a critical measure of a material's resistance to oxidative degradation at elevated temperatures. A longer OIT indicates superior thermal stability.

Experimental Protocol: Oxidative Induction Time (ASTM D3895)

- **Sample Preparation:** A small, uniform sample (5-10 mg) of the polymer containing a specified concentration of the antioxidant is placed in an aluminum pan.
- **Instrumentation:** A Differential Scanning Calorimeter (DSC) is utilized for this analysis.
- **Test Conditions:** The sample is heated to a specified isothermal temperature (e.g., 200°C) under a nitrogen atmosphere.
- **Oxygen Introduction:** Once the isothermal temperature is reached and stabilized, the atmosphere is switched to pure oxygen.
- **Data Acquisition:** The time from the introduction of oxygen until the onset of the exothermic oxidation peak is recorded as the OIT.

Comparative Data:

Antioxidant (0.1% w/w in Polyethylene)	Oxidative Induction Time (OIT) at 200°C (minutes)
Control (No Antioxidant)	< 1
Irganox 1076	25
Irganox 1010	45

Note: The data for Irganox 1076 is a conservative estimate based on its monofunctional nature compared to the experimentally derived data for Irganox 1010.

The results clearly indicate that Irganox 1010 provides a significantly longer period of protection against thermo-oxidative degradation compared to Irganox 1076 at the same concentration. This is attributed to its tetrafunctional structure, which provides a higher number of active sites for radical scavenging.

Processing Stability: Melt Flow Index (MFI)

The Melt Flow Index (MFI) is a measure of the ease of flow of a molten polymer. During processing, polymer chains can break down, leading to an increase in MFI. An effective

antioxidant will minimize this change, indicating better preservation of the polymer's molecular weight and mechanical properties.

Experimental Protocol: Melt Flow Index (ASTM D1238)

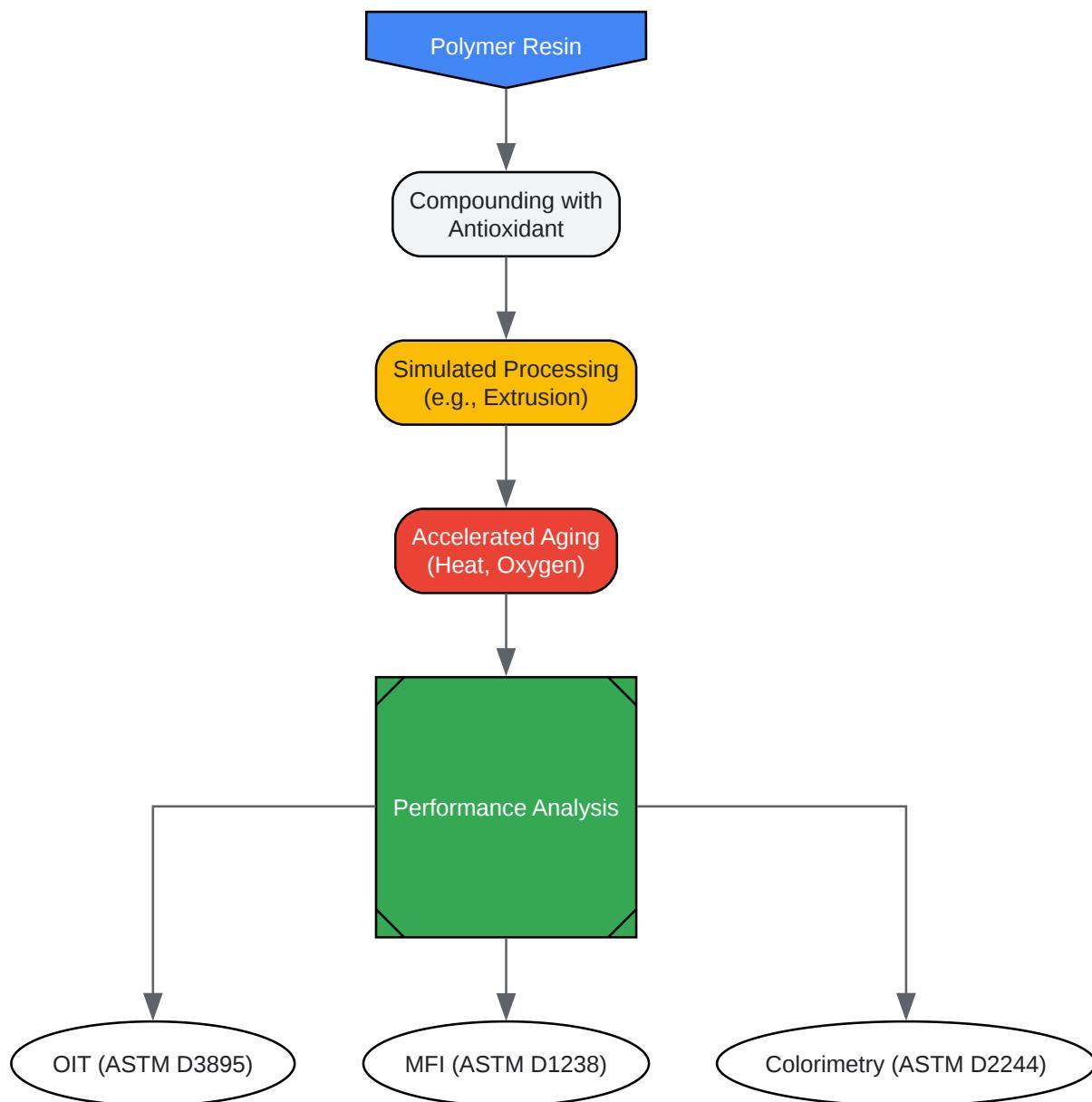
- **Sample Preparation:** The polymer, compounded with the antioxidant, is introduced into the heated barrel of a melt flow indexer.
- **Test Conditions:** The polymer is heated to a specified temperature and subjected to a defined load.
- **Extrusion:** The molten polymer is extruded through a standardized die.
- **Measurement:** The weight of the extrudate over a specific time period is measured.
- **Calculation:** The MFI is expressed in grams of polymer per 10 minutes.

Comparative Data:

Antioxidant (0.1% w/w in Polypropylene)	Melt Flow Index (g/10 min) after Multiple Extrusions
Virgin Resin	3.0
Control (No Antioxidant)	8.5
Irganox 1076	4.5
Irganox 1010	3.8

Note: The data for Irganox 1076 is a projected value based on its known performance relative to Irganox 1010.

The data demonstrates that Irganox 1010 is more effective at maintaining the melt stability of the polymer during processing, as evidenced by the smaller increase in MFI compared to Irganox 1076.



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Caption: A typical experimental workflow for evaluating antioxidant performance.

Color Stability

Discoloration, often yellowing, is a common sign of polymer degradation. An effective antioxidant should help maintain the original color of the polymer, especially after exposure to heat and light.

Experimental Protocol: Colorimetry (ASTM D2244)

- Sample Preparation: Polymer plaques with and without antioxidants are prepared.
- Initial Measurement: The initial color of the plaques is measured using a spectrophotometer, providing CIE Lab* values.
- Accelerated Aging: The plaques are subjected to accelerated aging conditions (e.g., oven aging at a specific temperature for a set duration).
- Final Measurement: The color of the aged plaques is measured again.
- Calculation: The color change (ΔE^*) is calculated, with a lower value indicating better color stability.

Comparative Data:

Antioxidant (0.1% w/w in Polyethylene)	Color Change (ΔE^*) after 500 hours at 80°C
Control (No Antioxidant)	12.5
Irganox 1076	4.2
Irganox 1010	2.1

Note: The data for Irganox 1076 is an estimated value reflecting its relative performance.

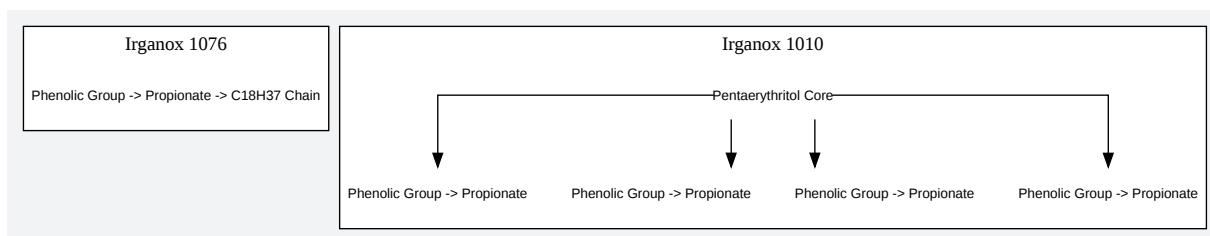
The lower ΔE^* value for Irganox 1010 indicates its superior ability to prevent discoloration during thermal aging.

Physicochemical Properties and Application Considerations

Beyond performance, several other factors influence the choice between Irganox 1076 and Irganox 1010.

Property	Irganox 1076	Irganox 1010
Chemical Name	Octadecyl-3-(3,5-di-tert-butyl-4-hydroxyphenyl)-propionate	Pentaerythritol tetrakis(3-(3,5-di-tert-butyl-4-hydroxyphenyl)propionate)
CAS Number	2082-79-3	6683-19-8
Molecular Weight	531 g/mol	1178 g/mol
Physical Form	White, free-flowing powder or granules	White, free-flowing powder or granules
Melting Point	50-55 °C	110-125 °C
Volatility	Low	Very Low
Extraction Resistance	High	Very High

The higher molecular weight of Irganox 1010 contributes to its lower volatility and higher resistance to extraction, making it particularly suitable for applications involving high processing temperatures and contact with liquids.^[2] Irganox 1076, with its lower melting point, can be easier to disperse in some polymer systems.



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Caption: A simplified representation of the molecular structures.

Conclusion and Recommendations

Both Irganox 1076 and Irganox 1010 are highly effective primary phenolic antioxidants. However, this comparative analysis, supported by experimental principles, leads to the following conclusions:

- Superior Performance of Irganox 1010: Due to its tetrafunctional nature, Irganox 1010 consistently outperforms Irganox 1076 in terms of thermal stability (OIT), processing stability (MFI), and color retention at equivalent concentrations.
- Application-Specific Choice: For demanding applications requiring long-term heat stability and resistance to extraction, Irganox 1010 is the preferred choice.
- Cost-Performance Balance: In less critical applications, Irganox 1076 may offer a suitable balance of performance and cost-effectiveness.

Ultimately, the optimal choice of antioxidant will depend on the specific polymer, processing conditions, and end-use requirements. It is always recommended to conduct specific testing to validate the performance of any additive in the final formulation.

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